

Advanced Safety Data Sheet Development for Chloroquine-Class Ketone Intermediates

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(4-Chloroquinolin-6-yl)ethanone
CAS No.: 859962-03-1
Cat. No.: B1433722

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Executive Summary & Chemical Context

In the synthesis of 4-aminoquinoline antimalarials (Chloroquine, Hydroxychloroquine), the "ketone intermediate" typically refers to 5-(diethylamino)pentan-2-one (CAS: 105-50-0) or its functional analogs. This aliphatic amino-ketone is the critical precursor to the diamine side chain (Novoldiamine) via reductive amination.

Unlike the stable quinoline core, this intermediate possesses a "dual-threat" hazard profile: the high flammability of a low-molecular-weight ketone combined with the corrosivity and sensitization potential of a tertiary amine. This guide outlines the scientific logic required to author and interpret a rigorous SDS for this specific chemical class, moving beyond generic templates to site-specific risk mitigation.

Section 1: Chemical Characterization & Impurity Profiling

Objective: Define the substance not just by target structure, but by its realistic process composition.

Identification Strategy

For research-grade intermediates, purity often fluctuates. An SDS must account for the highest risk impurities.

- Target Substance: 5-(diethylamino)pentan-2-one[1]
- Synonyms: 1-Diethylamino-4-pentanone; Novoldiamine ketone precursor.
- Critical Impurities:
 - Vinyl Ketones: Elimination byproducts (often highly toxic/lachrymators).
 - Unreacted Amines: Diethylamine (highly flammable, corrosive).

Molecular Weight & Physical Logic

- Formula:
- MW: ~157.25 g/mol
- Physical State: Liquid.[2]
- Causality: The relatively low molecular weight and lack of hydrogen bond donors (tertiary amine/ketone) suggest high volatility and rapid dermal absorption, necessitating specific vapor controls.

Section 2: Hazard Identification (GHS Logic)

Objective: Derive GHS classifications based on structure-activity relationships (SAR) and experimental data.

Classification Rationale

Hazard Class	Category	Scientific Justification
Flammable Liquid	Cat 2/3	Short-chain ketones (like 2-pentanone) are highly flammable. The amine tail adds organic mass but does not significantly suppress vapor pressure. Flash Point estimate: < 60°C.
Skin Corr./Irrit.	Cat 1B/2	The diethylamino group is basic (). While the ketone is neutral, the amine moiety drives pH-dependent tissue damage (saponification of lipids).
Acute Tox (Oral)	Cat 4	Based on aliphatic amine analogs. Metabolic oxidation of the amine can produce reactive iminium ions.
Sensitization	Skin Cat 1	Critical: Many aliphatic amines and their metabolic adducts are haptens, capable of binding to skin proteins and inducing Type IV hypersensitivity.

Labeling Elements (Signal Word: DANGER)

- H226: Flammable liquid and vapor.[3][4]
- H314: Causes severe skin burns and eye damage (Precautionary principle applied due to amine content).[3]
- H317: May cause an allergic skin reaction.[5]

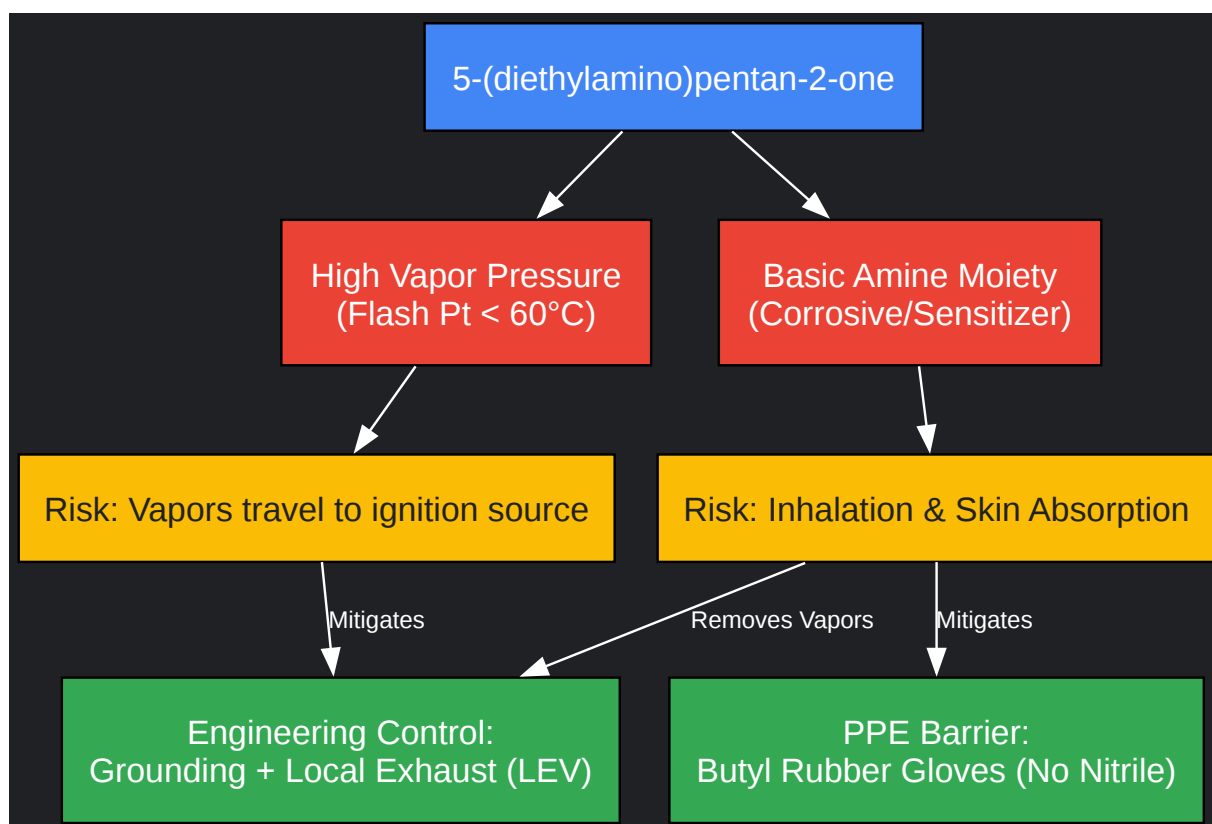
Section 3: Risk Mitigation & Engineering Controls

Objective: Translate hazards into operational barriers.

The "Dual-Barrier" Containment Protocol

Because this intermediate is both flammable and corrosive/sensitizing, standard fume hoods may be insufficient if large volumes are handled.

DOT Diagram: Hazard Assessment & Control Workflow



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Caption: Logic flow deriving engineering and PPE controls from the specific physicochemical properties of the amino-ketone intermediate.

PPE Selection (The Permeation Factor)

- Glove Material: Do NOT use Nitrile. Ketones degrade nitrile rubber rapidly (swelling/breakthrough < 5 mins).
- Recommendation: Butyl Rubber or Silver Shield/4H laminates.
- Respiratory: If LEV is compromised, use a full-face respirator with Organic Vapor (OV) + Ammonia/Methylamine (AM) cartridges due to the amine functionality.

Section 4: Process Safety & Reactivity

Objective: Prevent thermal runaways during synthesis.

Incompatibility Matrix

- Oxidizers: Violent reaction. The amine nitrogen is easily oxidized to N-oxides (exothermic).
- Halogenated Agents: Reaction with alkyl halides (e.g., during the subsequent coupling with 4,7-dichloroquinoline) can be exothermic.
- Acids: Exothermic acid-base neutralization.

Thermal Stability

- Storage: Store under inert atmosphere (Nitrogen/Argon). The amino-ketone can undergo self-condensation (aldol-like) or oxidation (darkening) upon air exposure, potentially increasing viscosity and generating heat.

Section 5: Toxicology & Environmental Fate

Objective: Assessing the "Invisible" Risks.

Toxicological Endpoints

- Genotoxicity: While chloroquine itself has a known safety profile, intermediates like 5-(diethylamino)pentan-2-one must be treated as Potential Genotoxic Impurities (PGIs) until proven otherwise, due to the reactive ketone alpha-position.
- Target Organ: Central Nervous System (solvent effect) and Respiratory Tract (corrosive necrosis).

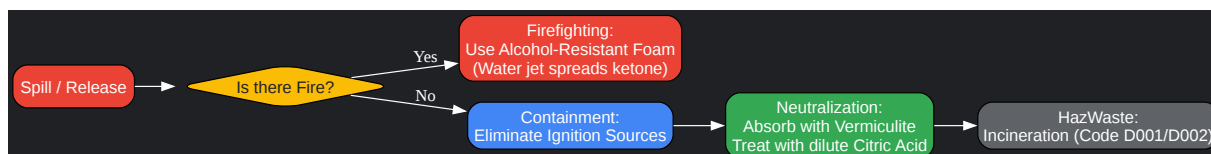
Environmental Fate (Aquatic)

- Bioaccumulation: Low ().
- Toxicity: Harmful to aquatic life. The amine group is toxic to algae due to pH alteration and membrane disruption.
- Disposal: Incineration with a scrubber for control is mandatory. Do not release to drains (basicity disrupts biological wastewater treatment).

Section 6: Emergency Response Protocols

Objective: Actionable steps for Fire and Spills.

DOT Diagram: Emergency Response Logic



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Caption: Decision tree for emergency response, highlighting the specific prohibition of water jets on ketone fires and the need for acid neutralization.

Firefighting Specifics

- Media: Alcohol-resistant foam is critical. Standard foam breaks down upon contact with the amine/ketone mixture.
- Hazardous Combustion Products: Carbon oxides, Nitrogen oxides (

). Firefighters must wear SCBA to prevent pulmonary edema from inhalation.

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